

5-Methylhexane-1,2-diol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Methylhexane-1,2-diol

Cat. No.: B15307234

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety and handling precautions for **5-Methylhexane-1,2-diol**. Due to the limited availability of specific toxicological data for this compound, this guide incorporates information from structurally similar short-chain aliphatic diols to provide a comprehensive understanding of potential hazards. All data derived from analogue compounds are clearly indicated. This guide is intended for use by trained professionals in a laboratory or drug development setting.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **5-Methylhexane-1,2-diol** is presented below. This data is essential for understanding its behavior and potential for exposure.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₂	PubChem[1], NIST[2]
Molecular Weight	132.20 g/mol	PubChem[1], NIST[2]
IUPAC Name	5-methylhexane-1,2-diol	PubChem[1]
CAS Number	73811-76-4	PubChem[1], NIST[2]
Computed XLogP3	1.1	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

Hazard Identification and Toxicological Profile

Direct toxicological data for **5-Methylhexane-1,2-diol** is not readily available. Therefore, the hazard identification is based on the toxicological profiles of other short-chain aliphatic diols. It is anticipated that **5-Methylhexane-1,2-diol** may cause skin and eye irritation.

General Hazards of Aliphatic Diols:

- **Skin Irritation:** Prolonged or repeated contact may cause skin irritation, ranging from mild to moderate. The skin irritation potential of 1,2-alkanediols can be influenced by the length of the alkane chain.[3]
- **Eye Irritation:** Direct contact with the eyes is likely to cause irritation, potentially severe.
- **Inhalation:** Inhalation of vapors or mists may cause respiratory tract irritation.
- **Ingestion:** The toxicity upon ingestion is not well-characterized for this specific compound, but large doses of other glycols can lead to systemic effects.

Analog Toxicological Data:

The following table summarizes acute toxicity data for structurally related aliphatic diols. This information should be used as a conservative estimate of the potential toxicity of **5-Methylhexane-1,2-diol**.

Compound	LD50 (Oral, Rat)	LD50 (Dermal, Rabbit)	Primary Hazards
Propylene Glycol	> 20,000 mg/kg	> 20,000 mg/kg	Skin and eye irritation
1,4-Butanediol	1525 mg/kg	> 2,000 mg/kg	CNS depression, skin and eye irritation[4][5]
1,5-Pentanediol	> 2,000 mg/kg	> 20,000 mg/kg	Skin and eye irritation[4][5]
Hexanediol	> 5,000 mg/kg	> 10,000 mg/kg	Skin and eye irritation[4][5]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to minimize the risk of exposure. The following workflow outlines the key steps for safely handling **5-Methylhexane-1,2-diol** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **5-Methylhexane-1,2-diol**.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory to protect against splashes.[6][7]

- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn.^{[6][7]} A lab coat or other protective clothing is also recommended to prevent skin contact.^{[6][7]}
- Respiratory Protection: If working in a poorly ventilated area or if aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.^[6]
- Hygiene: Always wash hands thoroughly after handling the chemical.^[6]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. ^[8]
Skin Contact	Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. If irritation develops, seek medical attention.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. ^[9]
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing. Seek immediate medical attention. ^{[9][10]}

Spill and Disposal Procedures

Spill Response:

- Evacuate: Evacuate the immediate area of the spill.

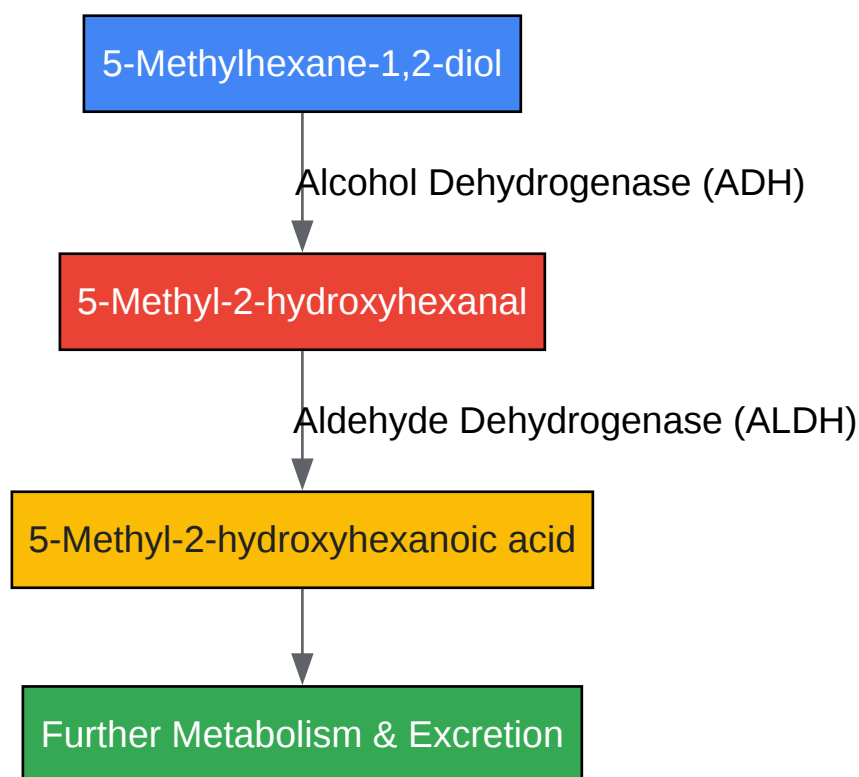
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[\[6\]](#)
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
[\[6\]](#)
- Clean: Clean the spill area with soap and water.

Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Do not pour down the drain or into the environment.[\[11\]](#)[\[12\]](#)
- Contaminated containers should be treated as hazardous waste and disposed of accordingly.[\[11\]](#) It may be possible to recycle empty, cleaned containers depending on local regulations.[\[13\]](#)

Potential Metabolic Pathway

The metabolic pathway of **5-Methylhexane-1,2-diol** has not been specifically studied. However, based on the metabolism of other short-chain aliphatic diols such as ethylene glycol, a probable pathway can be inferred. The primary route of metabolism is likely oxidation by alcohol dehydrogenase (ADH) and aldehyde dehydrogenase (ALDH) in the liver.[\[14\]](#)[\[15\]](#)



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Caption: A proposed metabolic pathway for **5-Methylhexane-1,2-diol**.

It is important to note that the intermediates of this proposed pathway may have their own toxicological profiles. For example, the metabolic acidosis and renal toxicity associated with ethylene glycol poisoning are due to its acidic metabolites.^{[16][17]}

Experimental Protocols

The following are detailed methodologies for key experiments to assess the safety of **5-Methylhexane-1,2-diol**, based on OECD guidelines.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)^{[18][19][20][21][22]}

Principle: This test evaluates the potential of a substance to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.

Methodology:

- **Tissue Preparation:** Reconstituted human epidermis tissues are pre-incubated in a maintenance medium.
- **Test Substance Application:** A small amount of the test substance (liquid or solid) is applied topically to the surface of the epidermis.
- **Incubation:** The treated tissues are incubated for a specified period (e.g., 60 minutes).
- **Rinsing:** The test substance is thoroughly rinsed from the tissue surface.
- **Post-Incubation:** The tissues are transferred to fresh medium and incubated for a longer period (e.g., 24-42 hours).
- **Viability Assessment:** Tissue viability is determined using a quantitative assay, typically the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The optical density of the extracted formazan is measured spectrophotometrically.
- **Data Interpretation:** The viability of the treated tissues is compared to that of negative controls. A reduction in viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.[\[18\]](#)

Acute Eye Irritation/Corrosion (OECD 405)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Principle: This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion in the rabbit eye. A weight-of-evidence analysis, including in vitro data, should be conducted before considering this in vivo test.[\[19\]](#)[\[20\]](#)

Methodology:

- **Animal Selection:** Healthy, adult albino rabbits are used.
- **Pre-Test Examination:** Both eyes of each animal are examined for any pre-existing corneal defects or irritation.
- **Test Substance Instillation:** A single dose of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a

control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation.[21] The degree of ocular reaction (corneal opacity, iritis, conjunctival redness, and chemosis) is scored.
- Duration: Observations may continue for up to 21 days to assess the reversibility of any observed effects.[22]
- Data Interpretation: The scores for corneal opacity, iritis, and conjunctival reactions are evaluated to determine the irritation potential of the substance.

Conclusion

While specific safety and toxicological data for **5-Methylhexane-1,2-diol** are limited, a conservative approach to handling based on the properties of similar short-chain aliphatic diols is recommended. This includes the consistent use of appropriate personal protective equipment, adherence to safe handling and disposal procedures, and preparedness for potential exposures. Further experimental testing according to established protocols is necessary to fully characterize the hazard profile of this compound. This guide serves as a foundational resource for researchers and professionals to work with **5-Methylhexane-1,2-diol** in a safe and responsible manner.

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